

Personal protective equipment for handling Tomatine hydrochloride

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Compound of Interest

Compound Name: Tomatine hydrochloride

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Essential Safety and Handling Guide for Tomatine Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for handling **Tomatine hydrochloride**, including detailed operational procedures and disposal plans.

Chemical an Physical Properties

Property	Value
Synonyms	Tomatidine (hydrochloride), α-Tomatine hydrochloride, Lycopersicin hydrochloride, Tomatin hydrochloride
CAS Number	6192-62-7
Molecular Formula	C27H46CINO2
Molecular Weight	452.12 g/mol
Appearance	White to Off-White Solid
Storage Temperature	Store at -20°C (powder) or -80°C (in solvent)[1]



Hazard Information

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed[1][2][3]
Acute aquatic toxicity (Category 1)	GHS09	Warning	H400: Very toxic to aquatic life[1]
Chronic aquatic toxicity (Category 1)	GHS09	Warning	H410: Very toxic to aquatic life with long lasting effects[1]

Personal Protective Equipment (PPE)

When handling **Tomatine hydrochloride**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment	Justification
Eye Protection	Safety goggles with side- shields[1][2]	Protects eyes from splashes and dust.
Hand Protection	Protective gloves (impermeable and resistant to the product)[1][2][3]	Prevents skin contact.
Skin and Body Protection	Impervious clothing, lab coat[1] [2]	Protects skin from accidental contact.
Respiratory Protection	Suitable respirator (e.g., NIOSH-approved respirator for dust)[1][2]	Necessary when handling the powder to avoid inhalation.

Operational Plan for Safe Handling



A systematic approach to handling **Tomatine hydrochloride** from receipt to disposal is essential to maintain a safe laboratory environment.

Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves and lab coat) when handling the package.
- Store the container in a tightly sealed, cool, well-ventilated area away from direct sunlight and sources of ignition.[1] Recommended storage is at -20°C for the powder or -80°C for solutions.[1]

Preparation and Handling

- Work in a designated area, preferably in a chemical fume hood with appropriate exhaust ventilation, to avoid the formation of dust and aerosols.
- Ensure a safety shower and eyewash station are readily accessible.[1][2]
- Wear full PPE, including safety goggles, protective gloves, a lab coat, and a suitable respirator.
- Do not eat, drink, or smoke in the handling area.[1][2]
- Wash hands thoroughly after handling the compound.[1][2][3]

Accidental Release Measures

- In case of a spill, evacuate non-essential personnel from the area.
- Wear full PPE, including respiratory protection.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in an airtight container for disposal.[4]
- For liquid spills, absorb with an inert material (e.g., diatomite, universal binders) and place in a suitable container for disposal.[2]



- Decontaminate the spill area and equipment by scrubbing with alcohol.[2]
- Prevent the spilled material from entering drains or water courses.[1][2]

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor immediately.[1][3] Rinse mouth.[1][2][3] Do
 NOT induce vomiting.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present.[1][2] Seek prompt medical attention.
- Skin Contact: Rinse skin thoroughly with large amounts of water.[1][2] Remove contaminated clothing and shoes and seek medical advice.[1][2]
- Inhalation: Move the person to fresh air.[1][2] If breathing is difficult, provide artificial respiration and get immediate medical attention.[2]

Disposal Plan

Proper disposal of **Tomatine hydrochloride** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][2][3]
- Do not dispose of with household garbage or allow the product to reach the sewage system.
 [3][5]
- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]

Safe Handling Workflow





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Caption: Workflow for the safe handling of **Tomatine hydrochloride**.

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